

Application Notes & Protocols: V5 Peptide Trifluoroacetate for Native Protein Purification

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Compound of Interest

Compound Name: V5 Epitope Tag Peptide
Trifluoroacetate

Cat. No.: B14015948

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Introduction: The V5 Epitope Tag System

In the landscape of recombinant protein expression and analysis, epitope tags are indispensable tools that provide a standardized method for protein detection, localization, and purification.^{[1][2][3]} The V5 epitope tag, a 14-amino-acid peptide (GKPIPNPLLGLDST) derived from the P and V proteins of the Simian Virus 5 (SV5), has emerged as a robust and versatile tool for these applications.^{[4][5]} Its small size (approx. 1.42 kDa) and high solubility make it unlikely to interfere with the structure and function of the fused protein of interest, a critical consideration for downstream functional assays.

This guide focuses on the application of the V5 system for affinity purification of proteins under native conditions. Preserving the native conformation is paramount when the goal is to study protein activity, structure, or protein-protein interactions. We will detail a highly effective method for this purpose: competitive elution using a V5 peptide. We will also address the presence of trifluoroacetate (TFA) as a counter-ion in commercially available synthetic V5 peptides, explaining its origin and its potential implications for your experimental design.

Table 1: V5 Epitope Tag Specifications

Property	Description	Source
Origin	P and V proteins of the paramyxovirus SV5	[4]
Amino Acid Sequence	GKPIPPELLGLDST	[4][6]
Full Length	14 amino acids	[4]
Molecular Weight	~1421.66 Da	[4]
Theoretical Isoelectric Point (pI)	5.84	[4]
Common Fusion Terminus	N-terminal, C-terminal, or internal	[5]

Principle of V5 Affinity Purification

Affinity chromatography is a powerful technique that separates proteins based on a highly specific, reversible binding interaction between the protein and a ligand immobilized on a chromatography matrix.[3] In the V5 system, a high-affinity monoclonal antibody (or nanobody) that specifically recognizes the V5 epitope is covalently coupled to a solid support, such as agarose or magnetic beads.[7][8][9]

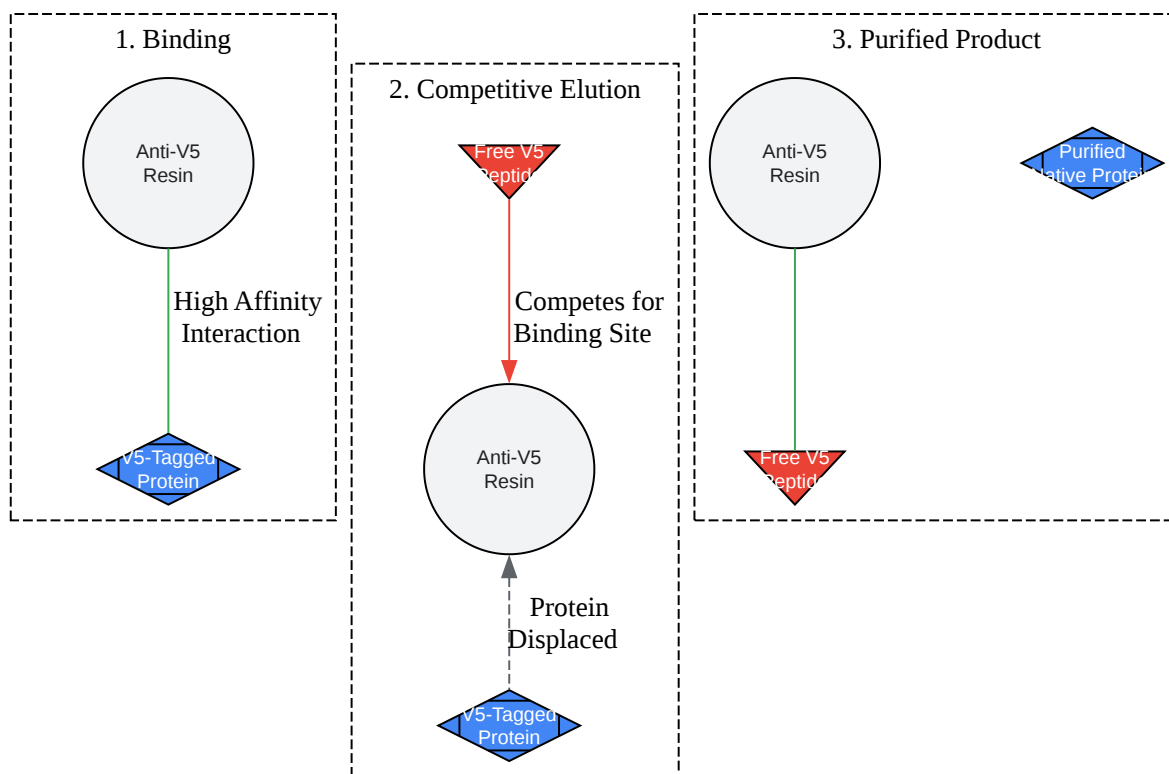
The purification process follows three fundamental steps:

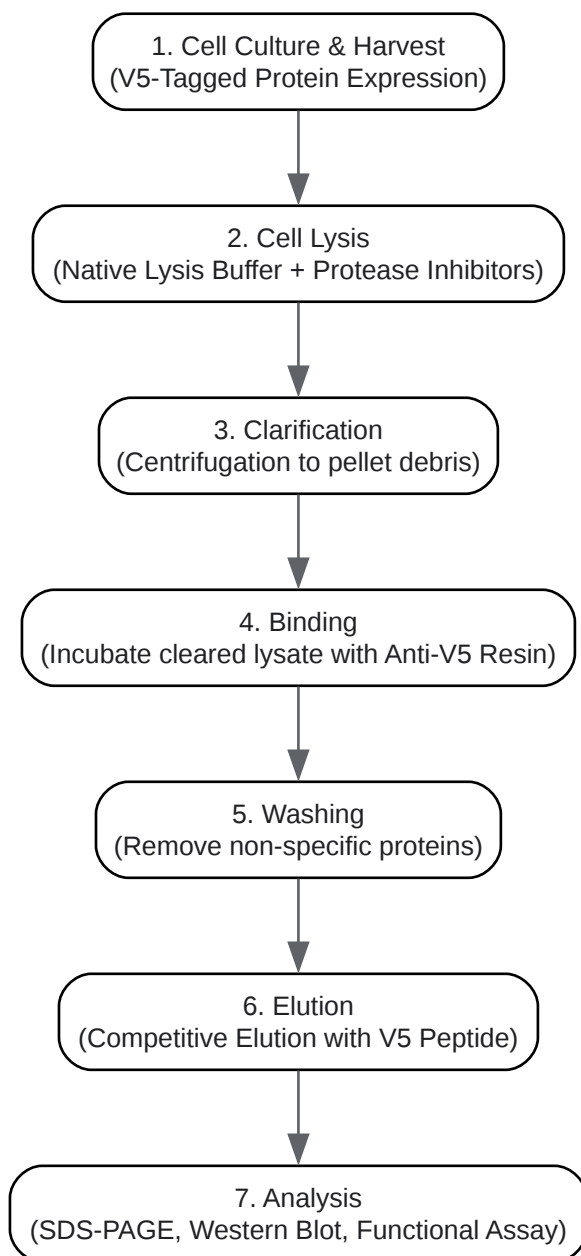
- **Binding:** A crude cell lysate containing the V5-tagged recombinant protein is incubated with the anti-V5 affinity resin. The V5-tagged protein binds specifically to the immobilized antibodies, while most other cellular proteins do not and remain in the lysate.[10]
- **Washing:** The resin is washed with a series of buffers to remove nonspecifically bound proteins and other contaminants, leaving the V5-tagged protein of interest bound to the resin.
- **Elution:** The purified V5-tagged protein is released from the resin. For native protein purification, this is ideally achieved through competitive elution.

Mechanism of Competitive Elution

Competitive elution is the gentlest method for releasing the target protein from the affinity matrix, thereby preserving its native structure and biological activity.^{[11][12]} The principle relies on introducing a high concentration of a free, soluble molecule that competes with the immobilized ligand for the binding site on the protein.

In this case, a high concentration of free V5 peptide is added to the washed resin. The free peptide outcompetes the immobilized anti-V5 antibody for binding to the V5-tagged protein. This displaces the protein from the resin, allowing for its collection in a highly purified, native state.





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